

PTB7-Th material safety data sheet (MSDS) information

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: PTB7-Th
Cat. No.: B13395056

[Get Quote](#)

An In-depth Technical Guide on the Material Safety of **PTB7-Th**

This guide provides a comprehensive overview of the material safety information for **PTB7-Th** (also known as PCE10 or PBDTTT-EFT), a high-purity donor polymer used in organic photovoltaic (OPV) research. The information presented is primarily derived from the Material Safety Data Sheet (MSDS) and is intended for researchers, scientists, and professionals in drug development and related fields.

Substance Identification and Properties

PTB7-Th is a polymer with the chemical formula $(C_{49}H_{57}S_6O_2F)_n$.^[1] It is recognized for its potential in achieving high-efficiency and stable organic solar cells.^[2]

Identifier	Value
Product Name	PTB7-Th (PCE10)[1]
Synonyms	PBDTTT-EFT, PCE-10[1]
CAS Number	1469791-66-9[1][2]
Chemical Formula	(C49H57S6O2F)n[1]

Physical and Chemical Properties	Data
Physical State	Solid: Powder/Fibres[1]
Color	Dark Brown[1]
Odor	Not known[1]
Solubility in Water	Not known[1]
Solubility in Other Solvents	Soluble in chloroform and chlorobenzene.[3][4]
Melting/Freezing Point	Not known[1]
Boiling Point and Range	Not known[1]
Flammability	Not known[1]
Flash Point	Not known[1]
Auto-ignition Temperature	Not known[1]
Decomposition Temperature	Not known[1]

Hazard Identification and Classification

According to the available safety data sheet, **PTB7-Th** is not classified as a hazardous substance or mixture under Regulation (EC) No. 1272/2008.[1] Consequently, it does not require labeling in accordance with EC directives or respective national laws.[1] The substance is not considered to be persistent, bioaccumulative, and toxic (PBT), or very persistent and very bioaccumulative (vPvB) at levels of 0.1% or higher.[1]

Handling, Storage, and Personal Protection

Proper handling and storage procedures are crucial for maintaining the integrity of the material and ensuring laboratory safety.

Procedure	Recommendation
Safe Handling	Avoid inhalation, ingestion, and contact with skin and eyes. Use in a well-ventilated area. Wash hands after handling.[1]
Storage Conditions	Store in a well-ventilated place with the container tightly closed. The product is air and light sensitive and should be stored in the dark. Handle and store under an inert gas.[1]
Storage Temperature	Ambient[1]
Incompatible Materials	None known[1]

Personal Protective Equipment (PPE)	Specification
Hand Protection	Handle with gloves that satisfy the specifications of Regulation (EU) 2016/425 and standard EN 374.[1]
Body Protection	Choose body protection based on the type, concentration, and amount of dangerous substances, and the specific workplace.[1]
Respiratory Protection	Not necessary under normal circumstances.[1]
Engineering Controls	Ensure adequate ventilation and/or exhaust. A washing facility for eye and skin cleaning should be available.[1]

First-Aid and Emergency Procedures

In case of exposure, the following first-aid measures should be taken.

Exposure Route	First-Aid Measures
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[1]
Skin Contact	Rinse skin with water.[3]
Eye Contact	Rinse eyes with water.[3]
Ingestion	Seek medical attention. Do not induce vomiting. [5]

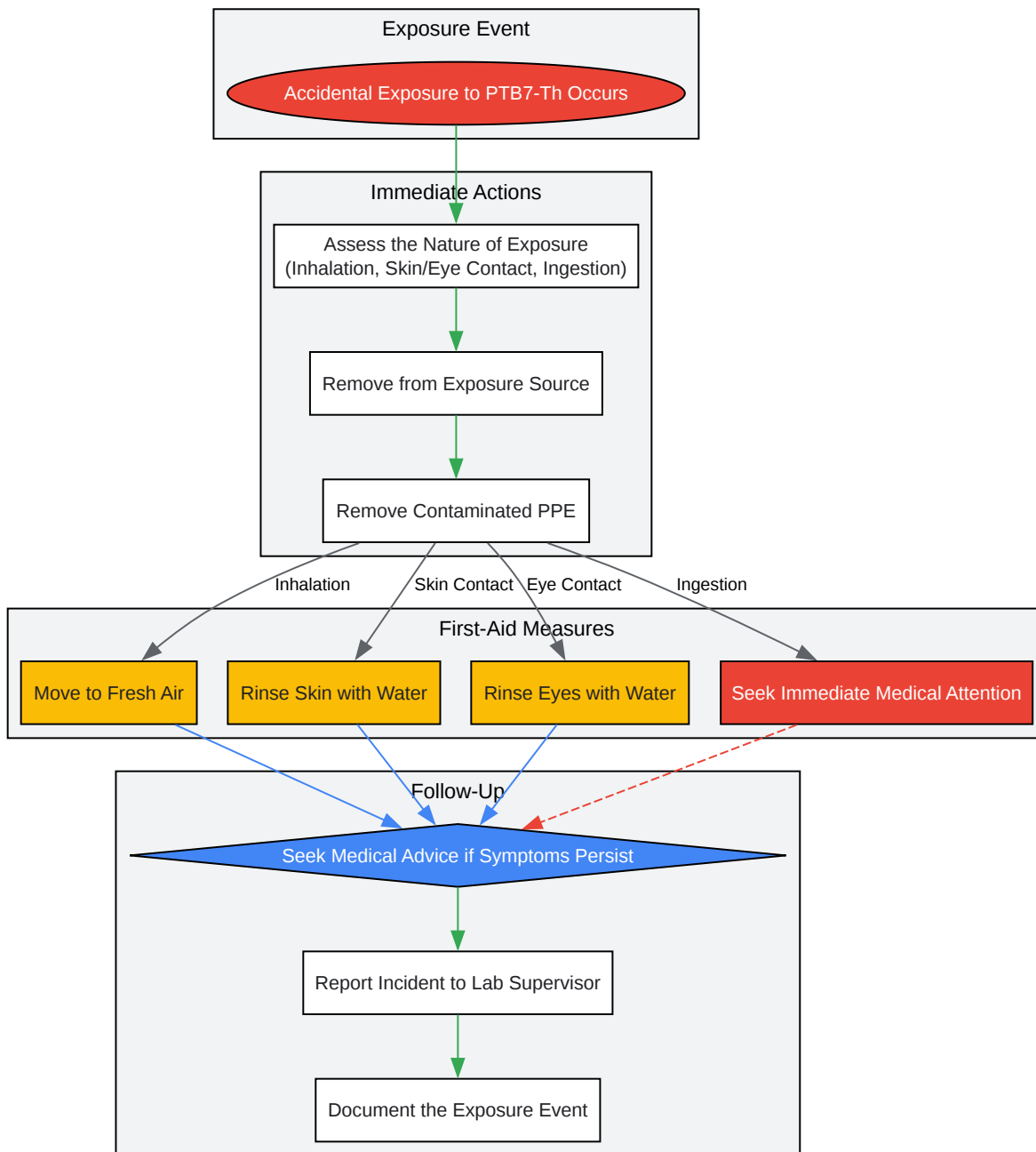
In the event of a fire, use extinguishing media appropriate for the surrounding fire.[1] Firefighters should wear complete protective clothing, including a self-contained breathing apparatus.[3] For spills, sweep up the substance while avoiding dust formation and dispose of the contents in accordance with local, state, or national legislation.[1]

Experimental Protocols and Methodologies

Material Safety Data Sheets do not typically include detailed experimental protocols. The primary purpose of an MSDS is to provide information on the safe handling, storage, and disposal of a chemical substance. For experimental protocols involving **PTB7-Th**, researchers should consult peer-reviewed scientific literature and established laboratory procedures for organic electronics and photovoltaic device fabrication.

Visualizing Emergency Response: Exposure Workflow

The following diagram illustrates a logical workflow for responding to an accidental exposure to **PTB7-Th** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for handling accidental exposure to **PTB7-Th**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. downloads.ossila.com \[downloads.ossila.com\]](https://downloads.ossila.com)
- [2. ossila.com \[ossila.com\]](https://ossila.com)
- [3. downloads.ossila.com \[downloads.ossila.com\]](https://downloads.ossila.com)
- [4. PBDB-T-2F 1802013-83-7 \[sigmaaldrich.com\]](https://sigmaaldrich.com)
- [5. themartincompanies.com \[themartincompanies.com\]](https://themartincompanies.com)
- To cite this document: BenchChem. [PTB7-Th material safety data sheet (MSDS) information]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13395056/docs#ptb7-th-material-safety-data-sheet-msds-information\]](https://www.benchchem.com/product/b13395056/docs#ptb7-th-material-safety-data-sheet-msds-information)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)